

Essential Safety and Operational Guide for Handling TCL1(10-24)

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Compound of Interest

Compound Name: TCL1(10-24)

Cat. No.: B12374917

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **TCL1(10-24)**, a 15-mer peptide derived from the proto-oncogene TCL1 that functions as a specific inhibitor of Akt.^{[1][2]} Adherence to these guidelines is critical to ensure laboratory safety and maintain the integrity of this research compound.

I. Immediate Safety Precautions

Given that the specific toxicological properties of many synthetic peptides are not extensively characterized, **TCL1(10-24)** should be handled as a potentially hazardous substance. Standard laboratory procedures for handling chemical compounds should be strictly followed.

Personal Protective Equipment (PPE):

A comprehensive set of personal protective equipment must be worn at all times when handling **TCL1(10-24)** in its lyophilized or reconstituted form.

PPE Category	Item	Material/Standard	Purpose
Eye Protection	Safety Glasses with Side Shields or Goggles	ANSI Z87.1-compliant	Protects against splashes and airborne particles.
Hand Protection	Nitrile Gloves	Chemical-resistant	Prevents skin contact.
Body Protection	Laboratory Coat	Standard	Protects against spills.
Respiratory Protection	Face Mask or Use of a Fume Hood	N95 or higher if handling powder outside a hood	Minimizes inhalation of the lyophilized powder.

Emergency First Aid:

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and copious amounts of water. Remove contaminated clothing.
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
Ingestion	Wash out the mouth with water, provided the person is conscious. Do not induce vomiting. Seek immediate medical attention.

II. Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the stability and activity of **TCL1(10-24)**.

Reconstitution:

Before reconstitution, allow the vial of lyophilized peptide to equilibrate to room temperature to prevent condensation. The choice of solvent will depend on the experimental requirements, but sterile, high-purity water is a common diluent. For peptides that are difficult to dissolve, small amounts of an organic solvent like DMSO may be used, followed by dilution with an aqueous buffer.

Storage:

Form	Storage Temperature	Duration	Container	Special Conditions
Lyophilized Powder	-20°C or -80°C	Long-term	Tightly sealed vial	Protect from light and moisture.[3] A desiccator can be used.
Reconstituted Solution	-20°C	Up to 3 months	Aliquots in microcentrifuge tubes	Avoid repeated freeze-thaw cycles.[1]

III. Disposal Plan

All materials contaminated with **TCL1(10-24)** must be treated as chemical waste.

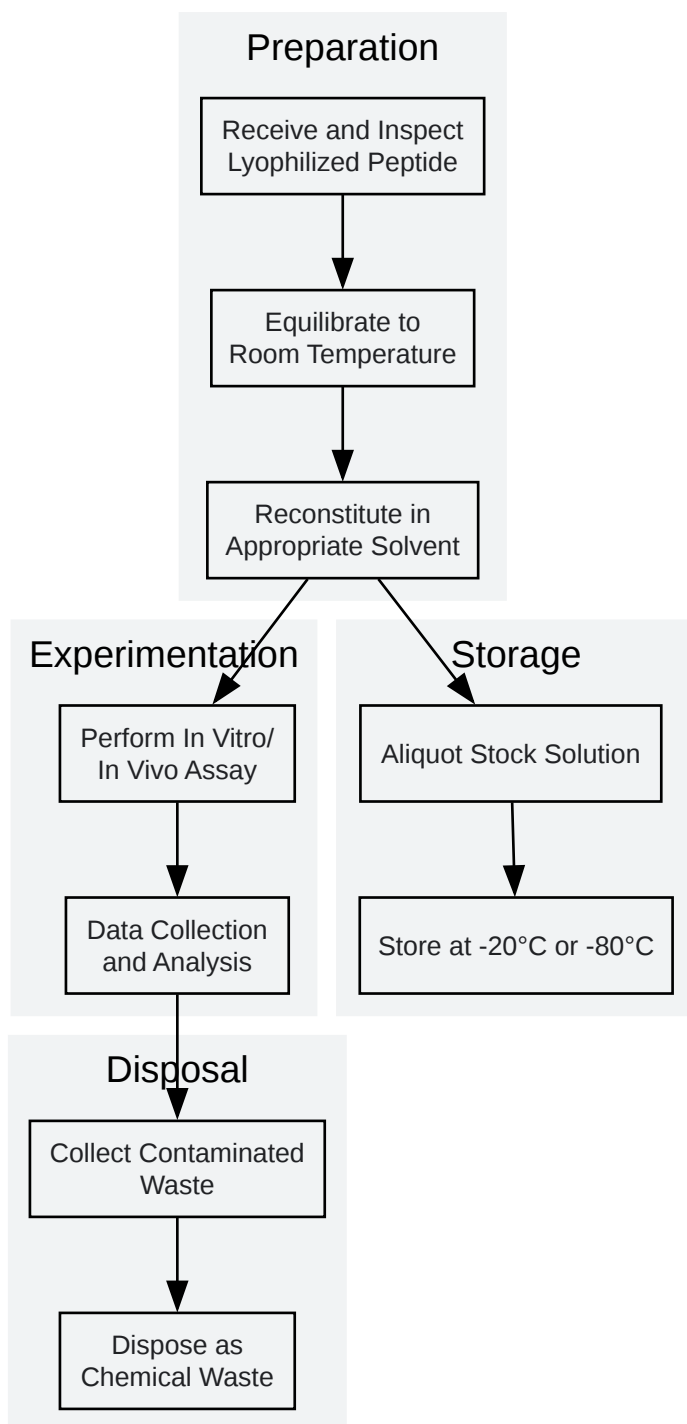
Waste Segregation and Disposal:

Waste Type	Disposal Container	Disposal Procedure
Unused Peptide (Solid or Liquid)	Labeled chemical waste container	Dispose of in accordance with institutional and local regulations for chemical waste.
Contaminated Consumables (e.g., pipette tips, gloves, vials)	Labeled solid chemical waste container	Collect in a designated, sealed container for chemical waste disposal.

IV. Experimental Workflow

The following diagram illustrates a typical workflow for handling **TCL1(10-24)** in a laboratory setting.

Experimental Workflow for TCL1(10-24)



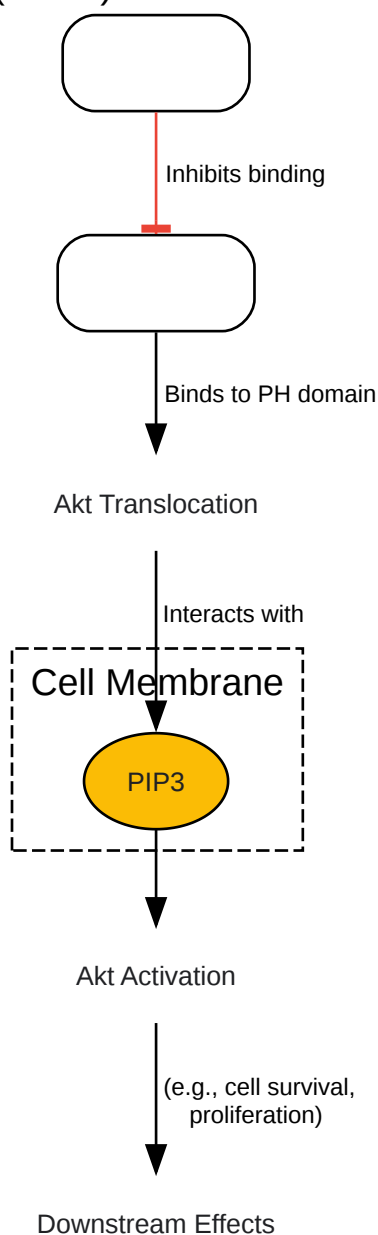
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A typical laboratory workflow for handling **TCL1(10-24)**.

V. Signaling Pathway

TCL1(10-24) functions by inhibiting the Akt signaling pathway. It specifically binds to the PH domain of Akt, which prevents the interaction of Akt with phosphoinositides at the cell membrane. This inhibition of membrane translocation is crucial for preventing Akt activation.

TCL1(10-24) Mechanism of Action



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Inhibition of Akt signaling by **TCL1(10-24)**.

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References

- 1. Akt Inhibitor VI, Akt-in - Calbiochem | 124013 [merckmillipore.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. fishersci.com [fishersci.com]
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